

(R)-(-)-2,2-Dimethylcyclopropane-1-carboxamide material safety data sheet (MSDS)

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Compound of Interest

Compound Name: (R)-(-)-2,2-Dimethylcyclopropane-1-carboxamide

Cat. No.: B109103

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In-Depth Technical Guide: (R)-(-)-2,2-Dimethylcyclopropane-1-carboxamide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data for **(R)-(-)-2,2-Dimethylcyclopropane-1-carboxamide**, including its chemical and physical properties, hazard classifications, and handling procedures. While extensive quantitative toxicological and ecotoxicological data is not readily available in published literature, this guide consolidates the existing safety information to support researchers and drug development professionals in its safe handling and use.

Chemical and Physical Properties

(R)-(-)-2,2-Dimethylcyclopropane-1-carboxamide is a chiral organic compound.^[1] Key identifying and physical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₆ H ₁₁ NO	[1]
Molecular Weight	113.16 g/mol	[1]
CAS Number	106462-18-4	[2]
Appearance	Solid	
Melting Point	135-139 °C	

Hazard Identification and Safety Precautions

Based on available safety data sheets, **(R)-(-)-2,2-Dimethylcyclopropane-1-carboxamide** is classified as a warning-level hazard. The GHS hazard classifications are summarized below.

Hazard Class	Category	GHS Code	Description	Reference
Acute Toxicity, Oral	4	H302	Harmful if swallowed	[3]
Skin Irritation	2	H315	Causes skin irritation	[3]
Skin Sensitization	1	H317	May cause an allergic skin reaction	
Eye Irritation	2	H319	Causes serious eye irritation	[3]
Specific Target Organ Toxicity - Single Exposure	3	H335	May cause respiratory irritation	[3]

Precautionary Measures:

- P280: Wear protective gloves/protective clothing/eye protection/face protection.

- P301 + P312 + P330: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Toxicological and Ecotoxicological Data

A comprehensive set of quantitative toxicological data, such as LD50 and LC50 values, for **(R)-(-)-2,2-Dimethylcyclopropane-1-carboxamide** is not available in the reviewed literature. Similarly, specific ecotoxicological data on its effects on aquatic life is also lacking. For many organic chemicals, aquatic toxicity is correlated with their n-octanol-water partition coefficient (log Kow), which provides an indication of their potential to bioaccumulate.^{[4][5][6]} However, without experimental data, the environmental impact of this specific compound remains uncharacterized.

Experimental Protocols: Synthesis

The synthesis of chiral cyclopropane derivatives is a topic of significant interest in organic chemistry.^{[7][8][9]} While a detailed, step-by-step protocol for the specific synthesis of **(R)-(-)-2,2-Dimethylcyclopropane-1-carboxamide** is not explicitly detailed in the searched literature, the general approach involves the synthesis of the corresponding carboxylic acid followed by amidation. The synthesis of the racemic 2,2-dimethylcyclopropane carboxylic acid and subsequent chiral resolution is a common strategy.^[10]

One described method for the synthesis of the related (S)-(+)-enantiomer involves the ammonolysis of the corresponding ester.^[11] A general procedure for ammonolysis of an ester to an amide is as follows:

General Ammonolysis Workflow



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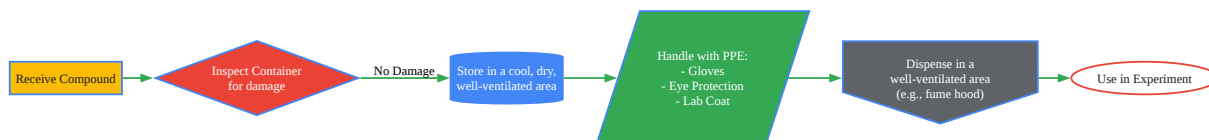
Caption: General workflow for the synthesis of an amide via ammonolysis of an ester.

A detailed experimental procedure for the ammonolysis of an alkyl halide, which can be adapted, involves heating the halide with an alcoholic solution of ammonia in a sealed tube.^[12] For the conversion of a carboxylic acid to a carboxamide, a common laboratory-scale procedure involves the activation of the carboxylic acid (e.g., conversion to an acid chloride or use of a coupling agent) followed by reaction with ammonia.

Handling and Storage:

Proper handling and storage are crucial to maintain the integrity of the compound and ensure safety.

Safe Handling and Storage Workflow



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Caption: Recommended workflow for the safe handling and storage of **(R)-(-)-2,2-Dimethylcyclopropane-1-carboxamide**.

This guide serves as a summary of the currently available safety and handling information for **(R)-(-)-2,2-Dimethylcyclopropane-1-carboxamide**. Researchers should always consult the most recent and specific Safety Data Sheet provided by the supplier before handling this chemical and conduct their own risk assessments based on the intended use.

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